

Mass spectrometry fragmentation pattern of (4-Chloro-3-methylphenoxy)acetyl chloride

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Compound of Interest

Compound Name: (4-Chloro-3-methylphenoxy)acetyl chloride

CAS No.: 39784-11-7

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An In-Depth Technical Guide to the Mass Spectrometry Fragmentation Pattern of **(4-Chloro-3-methylphenoxy)acetyl chloride**

Authored by a Senior Application Scientist

This guide provides a comprehensive analysis of the predicted electron ionization (EI) mass spectrometry fragmentation pattern of **(4-Chloro-3-methylphenoxy)acetyl chloride**. Designed for researchers, scientists, and professionals in drug development, this document delves into the mechanistic details of fragmentation, offers a comparative analysis with structurally similar compounds, and provides a robust experimental protocol for acquiring high-quality mass spectra.

Introduction to Electron Ionization Mass Spectrometry in Structural Elucidation

Electron Ionization (EI) is a hard ionization technique that imparts significant energy to the analyte molecule. This results in the formation of a molecular ion ($M^{+\bullet}$), which is a radical

cation, and a cascade of fragment ions. The fragmentation pattern is highly reproducible and characteristic of the molecule's structure, making EI-MS a powerful tool for structural elucidation and compound identification. The analysis of these fragmentation patterns provides a detailed fingerprint of the molecule, revealing information about its functional groups and connectivity.

Predicted Mass Spectrum and Fragmentation Pathways of (4-Chloro-3-methylphenoxy)acetyl chloride

While an experimental spectrum for **(4-Chloro-3-methylphenoxy)acetyl chloride** is not readily available in public databases, its fragmentation pattern can be reliably predicted based on established principles of mass spectrometry and data from analogous compounds.

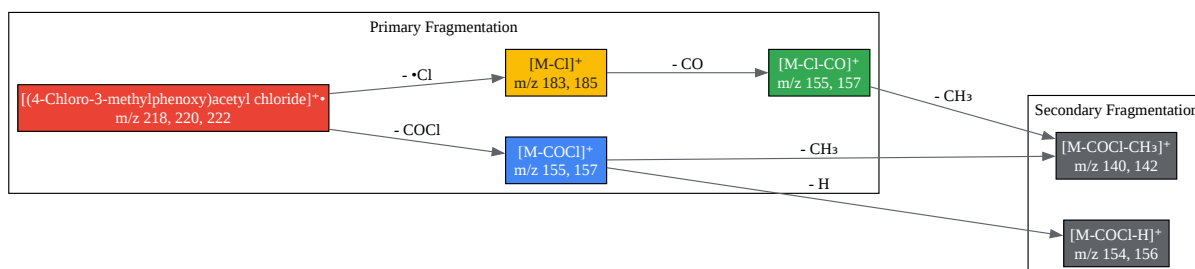
The molecular formula of **(4-Chloro-3-methylphenoxy)acetyl chloride** is $C_9H_8Cl_2O_2$. The presence of two chlorine atoms will result in a characteristic isotopic pattern for the molecular ion and any chlorine-containing fragments, with M, M+2, and M+4 peaks. The monoisotopic mass of the molecular ion is approximately 218 Da.

The primary fragmentation pathways are expected to involve:

- α -Cleavage: Cleavage of the bond adjacent to the carbonyl group.
- Inductive Cleavage: Cleavage of bonds influenced by electronegative atoms.
- Loss of Neutral Molecules: Elimination of stable small molecules like CO and HCl.
- Rearrangement Reactions: Intramolecular rearrangements leading to stable fragment ions.

Proposed Fragmentation Mechanisms

The following diagram illustrates the predicted major fragmentation pathways for **(4-Chloro-3-methylphenoxy)acetyl chloride** upon electron ionization.



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Caption: Predicted major fragmentation pathways of **(4-Chloro-3-methylphenoxy)acetyl chloride**.

Comparative Analysis with Structurally Related Compounds

To substantiate the predicted fragmentation pattern, a comparison with the known mass spectra of phenoxyacetyl chloride, 4-chlorophenoxyacetyl chloride, and (4-methylphenoxy)acetyl chloride is highly instructive. This comparison highlights the influence of the chloro and methyl substituents on the fragmentation process.

Compound	Molecular Ion (m/z)	Key Fragment Ions (m/z) and Proposed Structures	Observations
Phenoxyacetyl chloride	170	107 ([C ₆ H ₅ O] ⁺), 94 ([C ₆ H ₅ OH] ^{+•}), 77 ([C ₆ H ₅] ⁺)	The base peak is often the phenoxy cation at m/z 107. [1]
4-Chlorophenoxyacetyl chloride	204, 206	141, 143 ([ClC ₆ H ₄ O] ⁺), 128, 130 ([ClC ₆ H ₄ OH] ^{+•}), 111, 113 ([ClC ₆ H ₄] ⁺)	The chloro substituent increases the mass of the corresponding fragments by 34 Da.
(4-Methylphenoxy)acetyl chloride	184	121 ([CH ₃ C ₆ H ₄ O] ⁺), 108 ([CH ₃ C ₆ H ₄ OH] ^{+•}), 91 ([C ₇ H ₇] ⁺ , tropylium ion)	The methyl group leads to the characteristic tropylium ion at m/z 91.
(4-Chloro-3-methylphenoxy)acetyl chloride	218, 220, 222	Predicted: 155, 157 ([Cl(CH ₃)C ₆ H ₃ O] ⁺), 142, 144 ([Cl(CH ₃)C ₆ H ₃ OH] ^{+•}), 125, 127 ([Cl(CH ₃)C ₆ H ₃] ⁺)	The combined electronic effects of the chloro and methyl groups are expected to influence the relative abundances of the fragment ions.

This comparative analysis demonstrates a logical and predictable shift in the mass-to-charge ratios of key fragments based on the substituents present on the aromatic ring.

Experimental Protocol for EI-MS Analysis

This section provides a detailed, step-by-step methodology for acquiring the electron ionization mass spectrum of **(4-Chloro-3-methylphenoxy)acetyl chloride**.

Materials and Instrumentation

- Sample: **(4-Chloro-3-methylphenoxy)acetyl chloride** (handle with care, as acyl chlorides are corrosive and moisture-sensitive).

- Instrument: Gas Chromatograph-Mass Spectrometer (GC-MS) or a direct insertion probe on a standalone mass spectrometer.
- Solvent (for GC-MS): Anhydrous dichloromethane or ethyl acetate.

Sample Preparation

- For GC-MS: Prepare a dilute solution of the sample (approximately 1 mg/mL) in the chosen anhydrous solvent.
- For Direct Insertion Probe: Place a small amount of the sample in a clean capillary tube.

Instrument Parameters

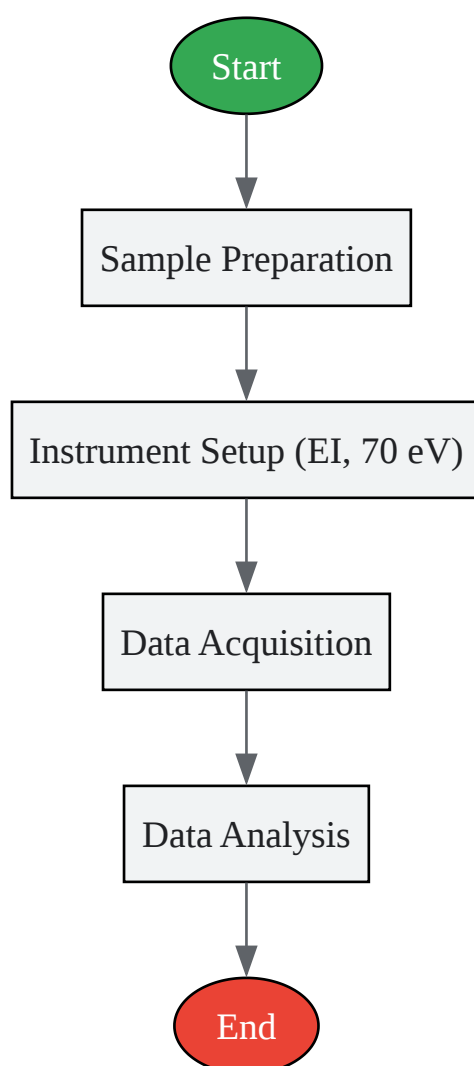
Parameter	Setting	Rationale
Ionization Mode	Electron Ionization (EI)	To induce fragmentation and obtain a characteristic mass spectrum.
Ionization Energy	70 eV	Standard energy to ensure reproducible fragmentation patterns and allow for library matching.
Source Temperature	230 °C	To ensure complete vaporization of the sample without thermal degradation.
Mass Range	40-400 amu	To cover the molecular ion and all expected fragment ions.
GC Column (if applicable)	Non-polar (e.g., DB-5ms)	To ensure good separation and peak shape.
GC Temperature Program (if applicable)	Start at 50 °C, ramp to 280 °C at 10 °C/min	To elute the compound of interest in a reasonable time.

Data Acquisition and Analysis

- Inject the prepared sample into the GC-MS or insert the direct probe.

- Acquire the mass spectrum.
- Identify the molecular ion peak and its isotopic pattern.
- Analyze the major fragment ions and propose their structures based on the expected fragmentation pathways.
- Compare the obtained spectrum with the predicted pattern and spectra of related compounds for confirmation.

The following diagram outlines the experimental workflow.



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Caption: Experimental workflow for EI-MS analysis.

Trustworthiness and Self-Validation

The protocol described is designed to be a self-validating system. The reproducibility of the fragmentation pattern at 70 eV is a key aspect of its trustworthiness. Furthermore, the presence of the characteristic isotopic signature of the two chlorine atoms in the molecular ion and chlorine-containing fragments serves as an internal validation of the elemental composition of the detected ions. Any deviation from the predicted fragmentation pattern would warrant further investigation into the sample's purity or potential for unexpected rearrangements.

Conclusion

The mass spectrometry fragmentation pattern of **(4-Chloro-3-methylphenoxy)acetyl chloride** can be confidently predicted through a systematic analysis of its structure and comparison with related compounds. The primary fragmentation pathways involve the loss of the chlorine atom from the acyl chloride, cleavage of the C-O bond, and subsequent fragmentations of the resulting ions. The provided experimental protocol offers a reliable method for obtaining a high-quality mass spectrum, which is crucial for the structural confirmation of this important chemical intermediate.

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 69703, Phenoxyacetyl chloride." PubChem, [\[Link\]](#).

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Sources

- 1. Phenoxyacetyl chloride | C₈H₇ClO₂ | CID 69703 - PubChem [pubchem.ncbi.nlm.nih.gov]
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